

# 1-Benzylpyrrolidine-3-carboxylic acid hydrochloride CAS number and molecular weight.

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## Compound of Interest

**Compound Name:** 1-Benzylpyrrolidine-3-carboxylic acid hydrochloride

**Cat. No.:** B1439155

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An In-Depth Technical Guide to **1-Benzylpyrrolidine-3-carboxylic acid hydrochloride**

## Introduction

**1-Benzylpyrrolidine-3-carboxylic acid hydrochloride** is a pivotal chiral building block in the landscape of medicinal chemistry and pharmaceutical development. As a derivative of pyrrolidine, one of the most prevalent five-membered nonaromatic nitrogen heterocycles in FDA-approved drugs, this compound offers a unique scaffold for creating novel bioactive molecules.<sup>[1]</sup> Its structure, featuring a benzyl-protected amine and a carboxylic acid functional group on a stereochemically defined pyrrolidine ring, makes it an exceptionally versatile intermediate. Researchers leverage this compound for the synthesis of complex molecules, particularly those targeting neurological disorders, due to its ability to modulate receptor activity.<sup>[2]</sup> The hydrochloride salt form enhances aqueous solubility, a critical attribute for formulation and delivery in drug development pipelines.<sup>[2]</sup> This guide provides a comprehensive overview of its chemical properties, synthesis, applications, and analytical methodologies for professionals in research and drug development.

## Chemical Identity and Physicochemical Properties

The fundamental identity of a chemical compound is established by its CAS (Chemical Abstracts Service) number and key physical properties. It is crucial to note that different CAS

numbers may exist for the racemic mixture versus specific enantiomers (e.g., R or S configurations).

Property	Value	Source(s)
Chemical Name	1-Benzylpyrrolidine-3-carboxylic acid hydrochloride	[3][4]
Synonyms	1-Benzyl-3-pyrrolidinecarboxylic acid hydrochloride	[4]
CAS Number	608142-09-2 (unspecified stereochemistry) 1082055-65-9 ((R)-enantiomer)	[3][4],[2][5][6]
Molecular Formula	C <sub>12</sub> H <sub>16</sub> CINO <sub>2</sub>	[3][4]
Molecular Weight	241.72 g/mol	[2]
Appearance	White to off-white solid	[2]
Purity	≥ 97-99%	[2][3]
Storage Conditions	Store at 0-8 °C	[2]

## Synthesis Principles and Workflow

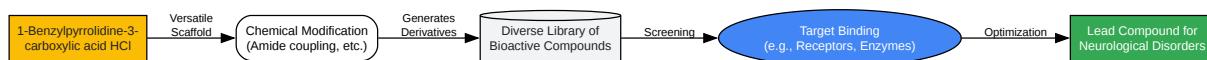
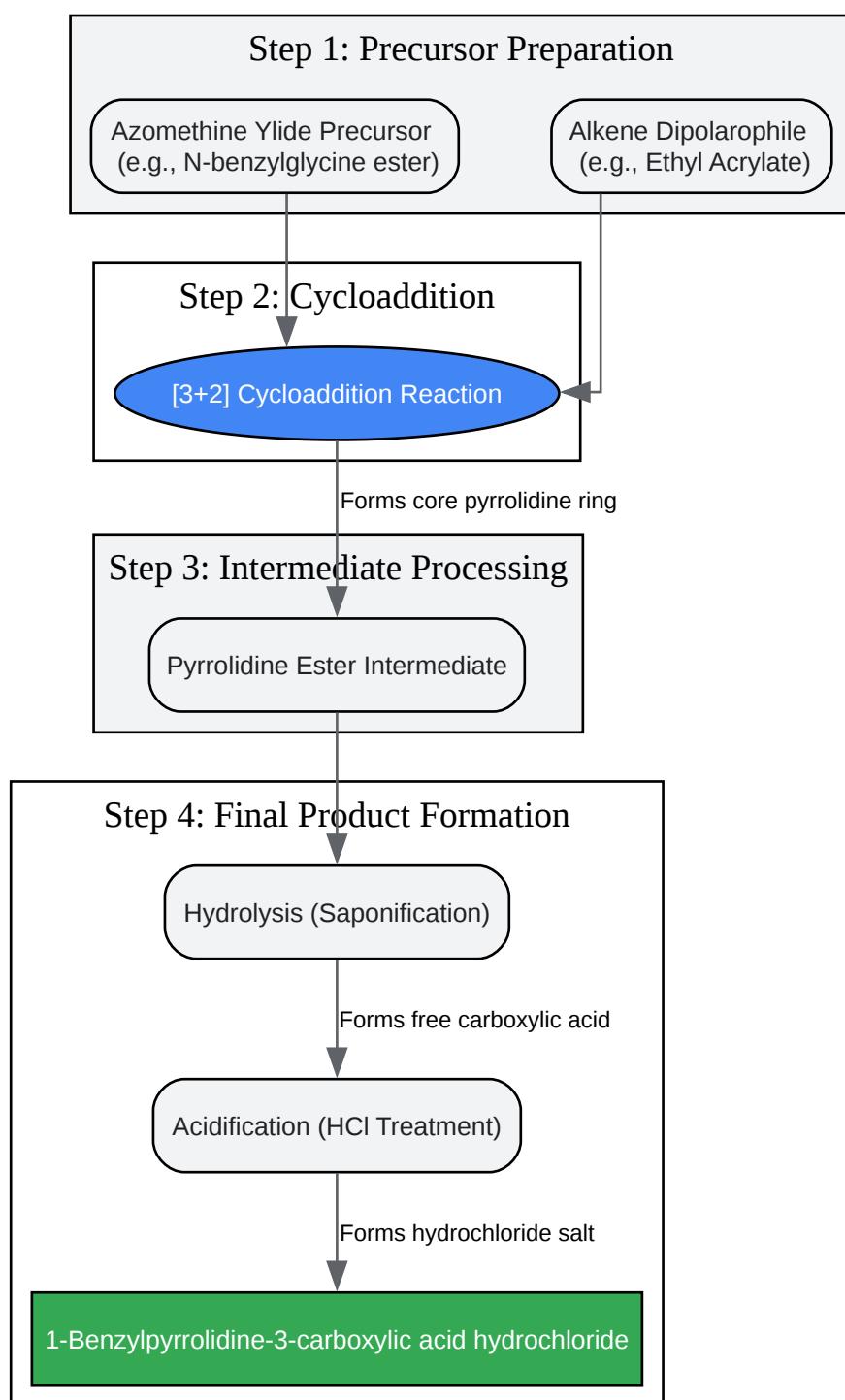
The synthesis of substituted pyrrolidines is a cornerstone of heterocyclic chemistry. While numerous specific pathways exist, a common and powerful strategy involves cycloaddition reactions, which allow for the controlled construction of the five-membered ring with desired stereochemistry.

## Causality in Synthetic Strategy

The choice of a synthetic route is dictated by the need for high yield, scalability, and, most importantly, stereochemical control. For pharmaceutical applications, obtaining a single enantiomer (an enantiomerically pure compound) is often critical, as different enantiomers can have vastly different biological activities or toxicities. Methods like asymmetric Michael

additions or 1,3-dipolar cycloadditions are favored because they can establish the desired stereocenters early in the synthesis.<sup>[7][8]</sup>

A generalized workflow for synthesizing a substituted pyrrolidine-3-carboxylic acid core often begins with readily available starting materials, proceeding through a key ring-forming step.



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